

Apocynin-d3 certificate of analysis interpretation

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Compound of Interest

Compound Name: Apocynin-d3

Cat. No.: B1366914

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An In-depth Guide to Interpreting an **Apocynin-d3** Certificate of Analysis

For researchers, scientists, and drug development professionals, a Certificate of Analysis (CoA) is a critical document that guarantees the identity, purity, and quality of a chemical compound. This guide provides a detailed walkthrough for interpreting the CoA for **Apocynin-d3**, a deuterated form of Apocynin commonly used as an internal standard and in metabolic studies. Understanding the data presented and the methodologies used is paramount for ensuring the validity and reproducibility of experimental results.

Apocynin-d3 is the deuterium-labeled version of Apocynin, a well-known inhibitor of NADPH oxidase.^[1] Apocynin itself is a methoxy-substituted catechol that demonstrates anti-inflammatory properties.^{[2][3]} The deuteration of apocynin to create **Apocynin-d3** is primarily for its use as an internal standard in clinical mass spectrometry and as a tracer in drug development to study pharmacokinetic and metabolic profiles.^[1]

Summary of Quantitative Data

A typical Certificate of Analysis for **Apocynin-d3** will contain key quantitative data that certifies its identity and quality. These specifications are summarized below for easy reference and comparison.

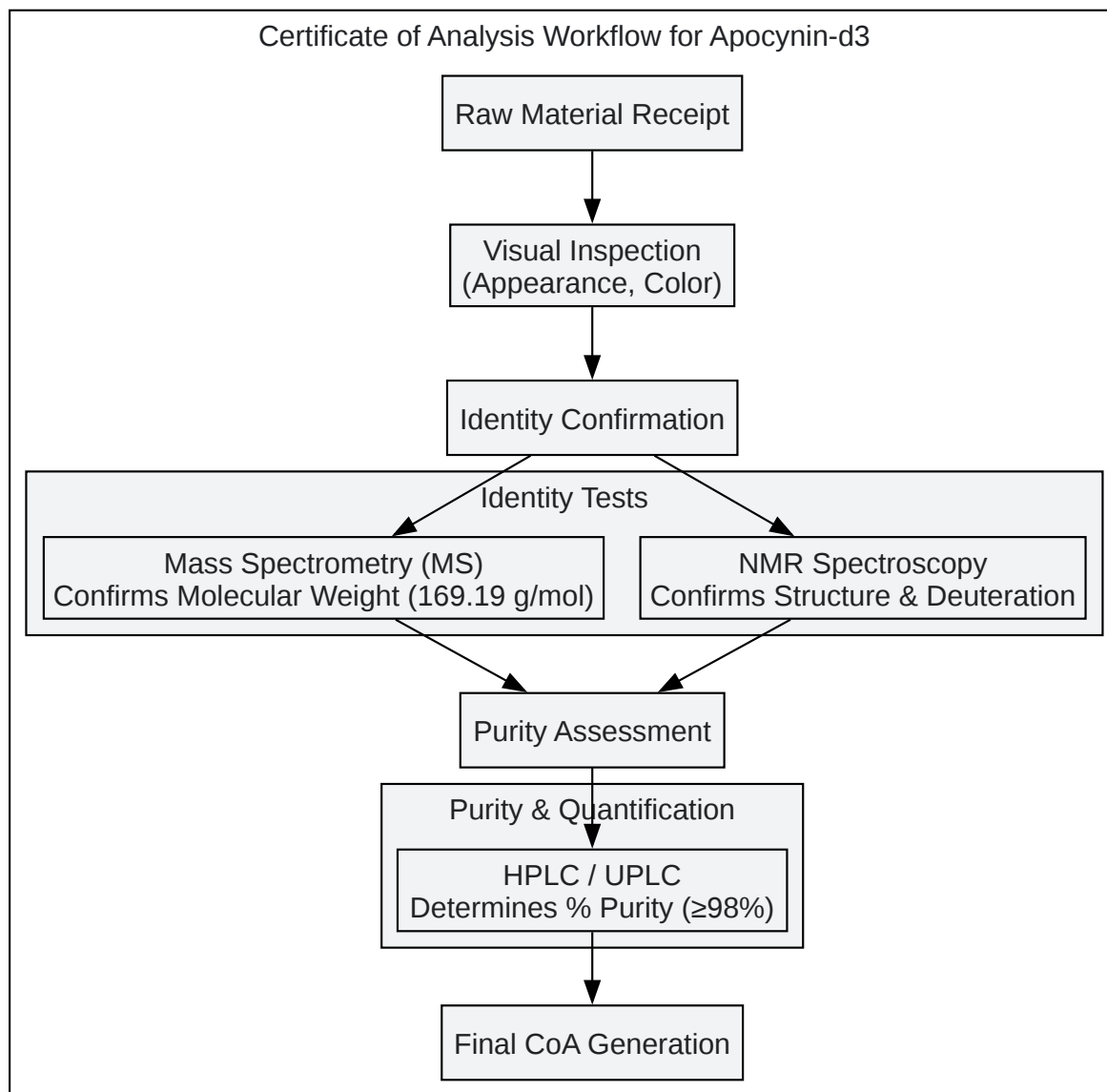
Parameter	Typical Specification	Description
Product Name	Apocynin-d3 / Acetovanillone-d3	The common chemical name and synonyms.
CAS Number	80404-23-5	A unique identifier for this specific chemical substance. [4]
Molecular Formula	C ₉ H ₇ D ₃ O ₃	Describes the elemental composition of the molecule, indicating the presence of three deuterium (D) atoms. [4]
Molecular Weight	169.19 g/mol	The mass of one mole of the substance, accounting for the heavier deuterium isotopes. [4]
Purity	≥98%	The percentage of the desired compound, typically determined by HPLC or GC analysis. [2] [3] [5]
Appearance	White to off-white powder	A qualitative description of the physical state and color of the compound. [3]
Solubility	Soluble in DMSO (e.g., to 10 mM or 100 mM)	Provides guidance on appropriate solvents for preparing stock solutions. [4] [5]
Storage	Store at Room Temperature or -20°C	Recommended conditions to maintain the stability of the compound. [3]

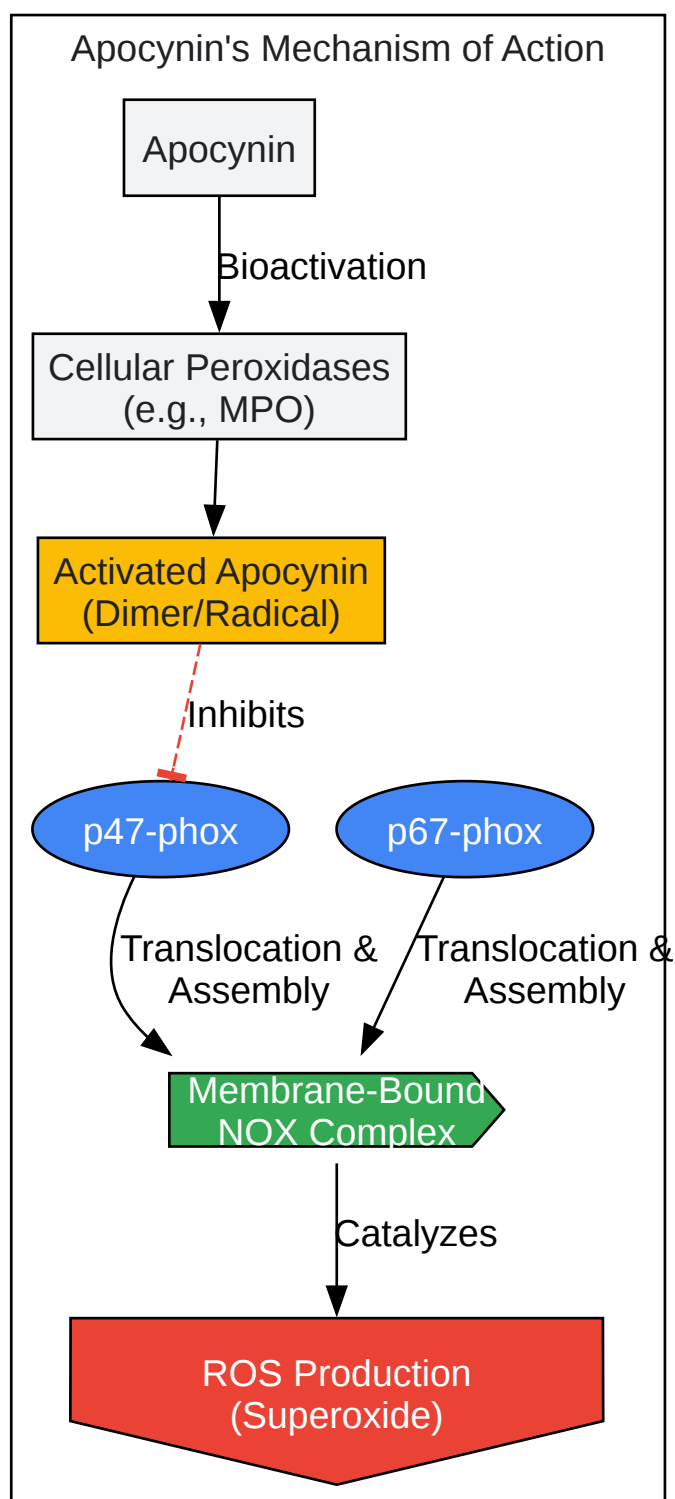
Experimental Protocols and Methodologies

The values presented in a CoA are derived from rigorous analytical testing. Understanding the principles behind these tests is crucial for interpreting the data correctly.

Workflow for Certificate of Analysis Generation

The process of certifying a chemical standard involves a logical sequence of tests to confirm its identity, purity, and quantity. This workflow ensures that the material meets the required specifications before it is released for use.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. immunomart.com [immunomart.com]
- 5. Apocynin | NADPH Oxidase | Tocris Bioscience [tocris.com]
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